

Solubility Profile of Carbimazole-d3 in Common Organic Solvents: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Carbimazole-d3

Cat. No.: B13864703

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility of **Carbimazole-d3** in common organic solvents. The information presented herein is intended to support research, development, and formulation activities involving this isotopically labeled compound.

Disclaimer: Specific quantitative solubility data for **Carbimazole-d3** is not readily available in published literature. The data presented is for the non-deuterated form, Carbimazole. It is reasonably assumed that the solubility of **Carbimazole-d3** will be very similar to that of Carbimazole, as deuterium substitution is unlikely to significantly alter its physicochemical properties, including solubility.

Quantitative Solubility Data

The solubility of Carbimazole in various organic solvents is summarized in the table below. This data has been compiled from various sources and provides an indication of the compound's solubility characteristics.

Solvent	Molar Mass (g/mol)	Temperature (°C)	Solubility
Ethanol	46.07	Not Specified	~1 mg/mL[1]
Dimethyl Sulfoxide (DMSO)	78.13	Not Specified	~1 mg/mL[1], Soluble (5mg/mL, warmed)[2][3]
Dimethylformamide (DMF)	73.09	Not Specified	~1 mg/mL[1]
Chloroform	119.38	Not Specified	Soluble
Acetone	58.08	Not Specified	Soluble
Water	18.02	Not Specified	Sparingly soluble, Soluble

Note: The term "soluble" indicates that a significant amount of the compound dissolves in the solvent, but a precise quantitative value was not provided in the cited sources.

Experimental Protocol: Equilibrium Solubility Determination (Shake-Flask Method)

The determination of equilibrium solubility is a critical step in drug development. The shake-flask method is a widely accepted and reliable technique for this purpose.

Principle

An excess amount of the solid compound is added to a specific volume of the solvent. The mixture is then agitated at a constant temperature until equilibrium is reached between the dissolved and undissolved solute. The concentration of the solute in the saturated solution is then determined analytically.

Materials and Equipment

- **Carbimazole-d3** (or Carbimazole)

- Selected organic solvents (e.g., methanol, ethanol, acetonitrile, DMSO, DMF)
- Sealed, temperature-controlled containers (e.g., glass vials or flasks)
- Agitation device (e.g., orbital shaker, magnetic stirrer)
- Centrifuge
- Chemically inert syringe filters (e.g., PTFE)
- High-Performance Liquid Chromatography (HPLC) system or other suitable analytical instrument
- Standard laboratory glassware

Procedure

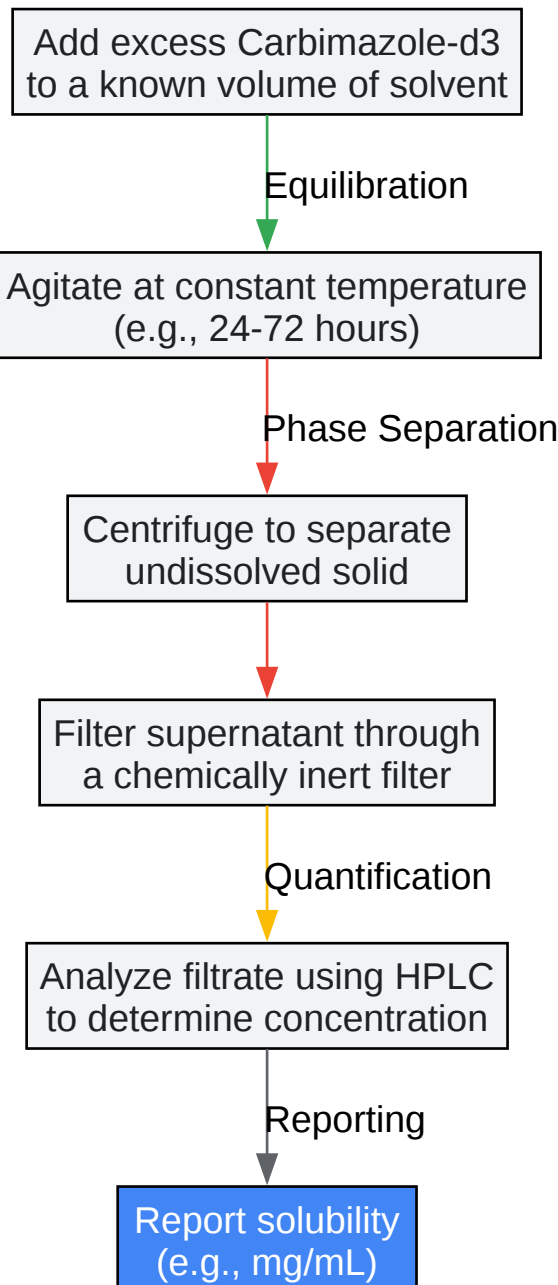
- **Preparation of Saturated Solution:** Add an excess amount of **Carbimazole-d3** to a known volume of the chosen organic solvent in a sealed container.
- **Equilibration:** Agitate the container at a constant temperature for a sufficient period (typically 24-72 hours) to ensure equilibrium is achieved.
- **Phase Separation:** After equilibration, separate the undissolved solid from the saturated solution. This is typically done by centrifugation followed by filtration of the supernatant through a chemically inert filter.
- **Quantification:** Determine the concentration of the dissolved **Carbimazole-d3** in the clear filtrate using a validated analytical method, such as HPLC. A calibration curve prepared with standard solutions of known concentrations should be used for accurate quantification.
- **Data Reporting:** Report the solubility in units of mass per volume (e.g., mg/mL) or molarity (mol/L) at the specified temperature.

Visualizations

Experimental Workflow for Solubility Determination

The following diagram illustrates the key steps involved in the shake-flask method for determining the equilibrium solubility of a compound.

Workflow for Equilibrium Solubility Determination



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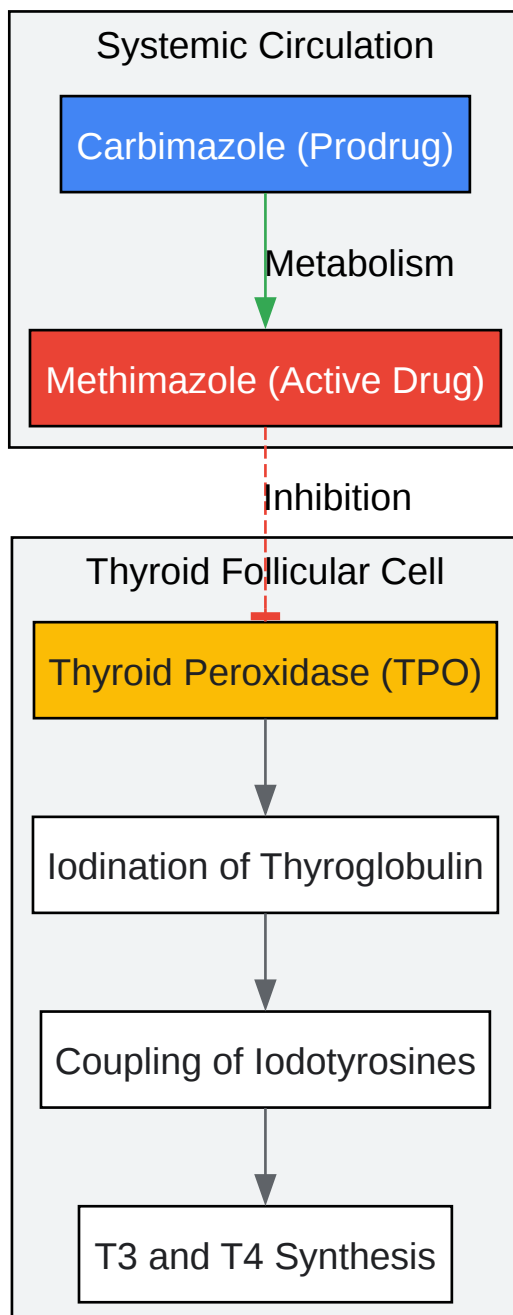
Caption: A generalized workflow for determining equilibrium solubility using the shake-flask method.

Mechanism of Action of Carbimazole

Carbimazole is a prodrug that is converted in the body to its active form, methimazole.

Methimazole then inhibits thyroid peroxidase, an enzyme crucial for the synthesis of thyroid hormones.

Mechanism of Action of Carbimazole



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Caption: The metabolic activation of Carbimazole and subsequent inhibition of thyroid hormone synthesis.

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- To cite this document: BenchChem. [Solubility Profile of Carbimazole-d3 in Common Organic Solvents: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13864703#solubility-of-carbimazole-d3-in-common-organic-solvents>]

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